

Trimethylgallium (TMGa) in MOVPE: Application Notes and Protocols

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Compound of Interest

Compound Name: Trimethylgallium

Cat. No.: B075665

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Introduction

Trimethylgallium (TMGa), with the chemical formula $\text{Ga}(\text{CH}_3)_3$, is a pivotal precursor in Metal-Organic Vapor Phase Epitaxy (MOVPE) for the growth of high-quality gallium-containing compound semiconductors. Its high vapor pressure and relatively low decomposition temperature make it an ideal gallium source for the deposition of thin films used in a wide array of electronic and optoelectronic devices, such as light-emitting diodes (LEDs), laser diodes, and high-power transistors. This document provides detailed application notes and protocols for the use of **Trimethylgallium** in MOVPE processes, with a focus on safety, handling, and process parameter optimization for the growth of III-V semiconductors.

Physical and Chemical Properties of Trimethylgallium

A thorough understanding of the physical and chemical properties of TMGa is crucial for its safe handling and effective use in MOVPE. TMGa is a clear, colorless, and pyrophoric liquid, meaning it can ignite spontaneously upon contact with air. It also reacts violently with water.

Table 1: Physical and Chemical Properties of **Trimethylgallium**

Property	Value	References
Chemical Formula	$\text{Ga}(\text{CH}_3)_3$	
Molecular Weight	114.83 g/mol	
Appearance	Colorless liquid	
Boiling Point	55.7 °C	
Melting Point	-15.8 °C	
Density (at 15 °C)	1.151 g/mL	
Vapor Pressure	$\log_{10}P(\text{mmHg}) = 8.07 - 1703/T($	

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